

Hydroflumethiazide-13CD2: A Technical Guide to its Certificate of Analysis and Specifications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Hydroflumethiazide-13CD2

Cat. No.: B564945

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the certificate of analysis and specifications for **Hydroflumethiazide-13CD2**, an isotopically labeled internal standard crucial for accurate quantification in mass spectrometry-based studies. This document outlines the key quality attributes, detailed analytical methodologies, and data interpretation essential for its effective implementation in research and drug development.

Certificate of Analysis

A Certificate of Analysis (CoA) for **Hydroflumethiazide-13CD2** is a formal document that certifies the quality and purity of a specific batch of the compound. It is a critical component of quality assurance, providing researchers with the necessary information to confidently use the material as an internal standard. Below is a representative summary of the data found on a typical CoA for **Hydroflumethiazide-13CD2**.

Product Information

Parameter	Specification
Product Name	Hydroflumethiazide-13CD2
Catalogue Number	Varies by supplier
Batch/Lot Number	Varies by batch
CAS Number	1189877-11-9[1][2]
Molecular Formula	C ₇ [¹³ C]H ₆ D ₂ F ₃ N ₃ O ₄ S ₂ [1]
Formula Weight	334.3 g/mol [1][2]
Storage	-20°C
Retest Date	Varies by batch

Physicochemical Properties

Parameter	Specification
Appearance	White to off-white solid
Solubility	Soluble in DMSO and Methanol

Quality Control Data

Test	Method	Specification	Result
Chemical Purity	HPLC-UV	≥98.0%	99.5%
Isotopic Enrichment	LC-MS/MS	≥99% deuterated forms (d1-d2)	Conforms
Identity	¹ H-NMR, ¹³ C-NMR, MS	Conforms to structure	Conforms
Residual Solvents	GC-HS	As per USP <467>	Conforms

Experimental Protocols

The following sections detail the methodologies for the key analytical tests performed to ensure the quality of **Hydroflumethiazide-13CD2**.

High-Performance Liquid Chromatography (HPLC) for Chemical Purity

Purpose: To determine the chemical purity of the compound by separating it from any non-labeled or other impurities.

Instrumentation:

- HPLC system with a UV detector
- Column: C18, 4.6 x 150 mm, 5 μ m
- Mobile Phase A: 0.1% Formic acid in Water
- Mobile Phase B: 0.1% Formic acid in Acetonitrile
- Gradient:

Time (min)	%A	%B
0	95	5
20	5	95
25	5	95
26	95	5

| 30 | 95 | 5 |

- Flow Rate: 1.0 mL/min
- Detection: UV at 273 nm
- Injection Volume: 10 μ L

- Sample Preparation: A solution of approximately 0.5 mg/mL is prepared in methanol.

Data Analysis: The purity is calculated based on the area percentage of the main peak relative to the total peak area in the chromatogram.

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) for Isotopic Enrichment

Purpose: To confirm the isotopic enrichment of the labeled compound and to ensure the absence of significant amounts of the unlabeled analogue.

Instrumentation:

- LC-MS/MS system (e.g., QTRAP or similar)
- Ionization Source: Electrospray Ionization (ESI), negative mode
- LC conditions are similar to the HPLC method for purity.

MS Parameters:

- Multiple Reaction Monitoring (MRM) is used to monitor the transitions for both the labeled and unlabeled compound.
 - **Hydroflumethiazide-¹³CD₂** (Internal Standard): Q1 (m/z) 332.0 → Q3 (m/z) 251.0
 - Hydroflumethiazide (Unlabeled): Q1 (m/z) 330.0 → Q3 (m/z) 251.0

Data Analysis: The isotopic enrichment is determined by comparing the peak area of the labeled compound to the peak area of the unlabeled compound. The percentage of the labeled species should be greater than or equal to the specified limit (e.g., ≥99%).

Nuclear Magnetic Resonance (NMR) Spectroscopy for Identity

Purpose: To confirm the chemical structure and the position of the isotopic labels.

Instrumentation:

- NMR Spectrometer (e.g., 400 MHz or higher)
- Solvent: DMSO-d₆

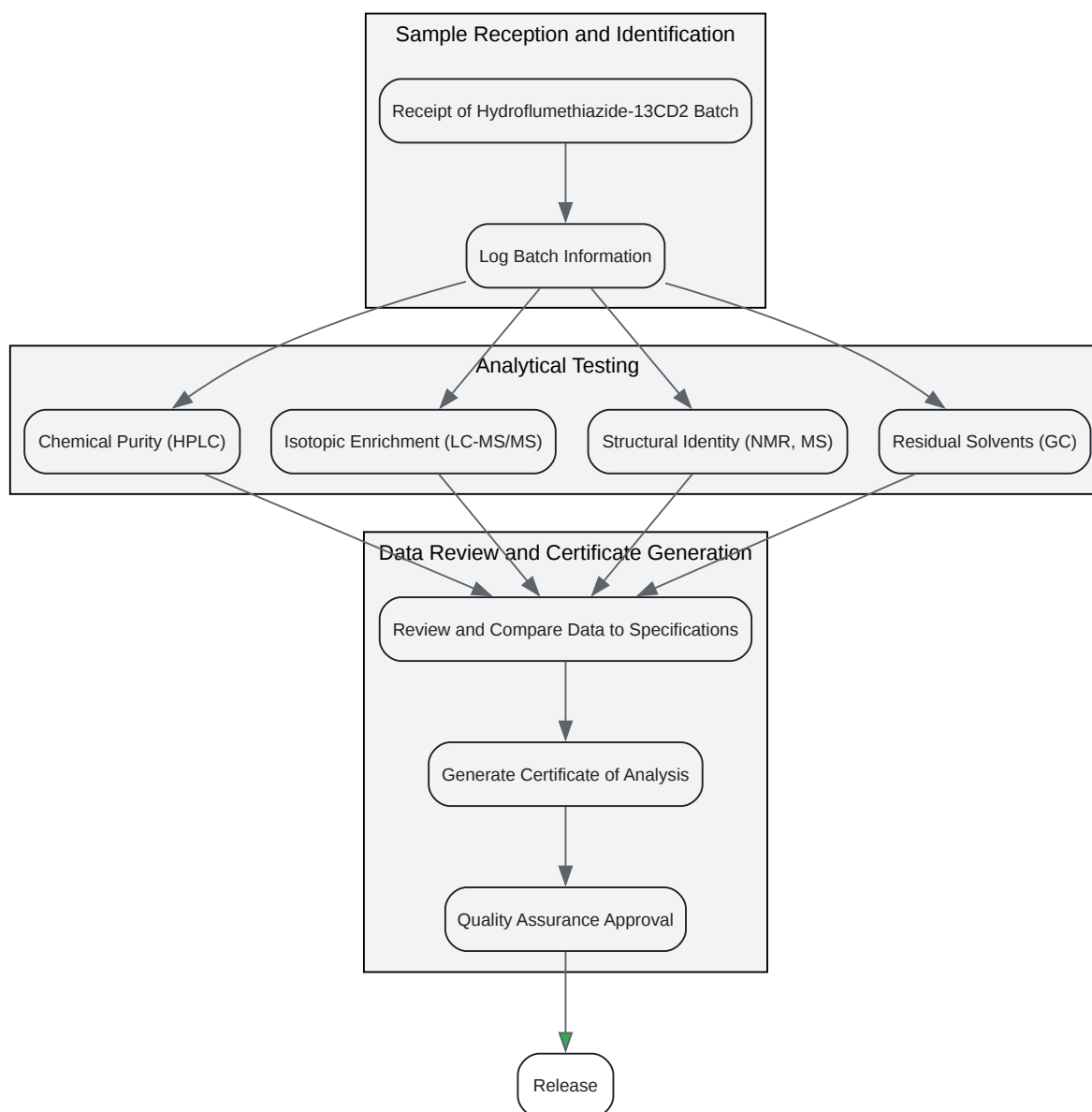
Experiments:

- ¹H-NMR: To confirm the proton environment. The spectrum is expected to show the absence of signals corresponding to the deuterated positions.
- ¹³C-NMR: To confirm the carbon skeleton and the position of the ¹³C label, which will show a significantly enhanced signal.

Data Analysis: The chemical shifts and coupling constants of the observed signals are compared with the expected structure of **Hydroflumethiazide-13CD2**.

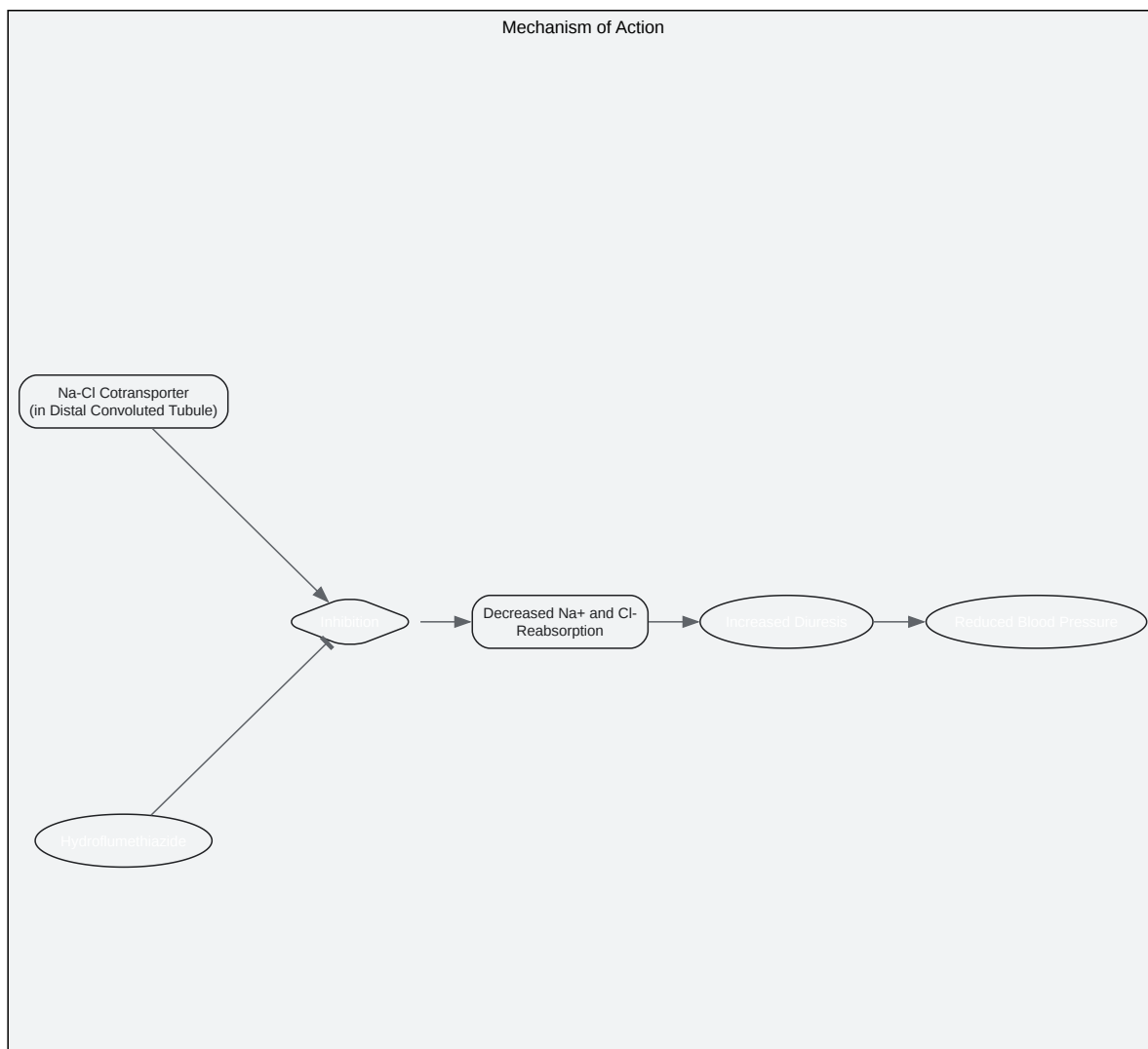
Diagrams

The following diagrams illustrate the workflow for the Certificate of Analysis and the signaling pathway relevant to the mechanism of action of Hydroflumethiazide.



[Click to download full resolution via product page](#)

Caption: Workflow for generating a Certificate of Analysis.



[Click to download full resolution via product page](#)

Caption: Simplified mechanism of action of Hydroflumethiazide.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. pubs.acs.org [pubs.acs.org]
- 2. Meegle | Free Download Material Certificate of Analysis Template [meegle.com]
- To cite this document: BenchChem. [Hydroflumethiazide-13CD2: A Technical Guide to its Certificate of Analysis and Specifications]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b564945#hydroflumethiazide-13cd2-certificate-of-analysis-and-specifications>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com